

An In-depth Technical Guide on Ethyl 2-acetylheptanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl 2-acetylheptanoate*

Cat. No.: *B1293883*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-acetylheptanoate**, including its chemical identity, nomenclature, and key identifiers. The information is presented to support research, development, and application activities involving this compound.

Chemical Identification and Nomenclature

Ethyl 2-acetylheptanoate is an organic compound classified as an ester.^[1] It is specifically the ethyl ester of 2-acetylheptanoic acid.^[1] The compound is structurally characterized by a heptanoate backbone with an acetyl group at the second carbon position and an ethyl ester group.

IUPAC Name:

The recognized IUPAC name for this compound is **ethyl 2-acetylheptanoate**.^{[1][2]}

Synonyms and Alternative Names:

The compound is also known by several synonyms, which are frequently encountered in literature and commercial listings. A comprehensive list of these synonyms is provided in the table below for easy reference.

Synonym	Source
2-acetyl heptanoic acid ethyl ester	[3]
2-acetylheptanoic acid ethyl ester	[3]
ethyl 2-amylacetoacetate	[3] [4] [5]
ethyl 2-pentylacetoacetate	[2] [3] [4]
heptanoic acid, 2-acetyl-, ethyl ester	[2] [3] [4] [6]
2-Acetyl-heptanoic Acid Ethyl Ester	[2]
2-Amylacetoacetic Acid Ethyl Ester	[2] [4]
2-N-Amylacetoacetic acid ethyl ester	[4] [5]
2-Acetylenanthic acid ethyl ester	[4]
Amylacetoaceticacidethylester	[5]

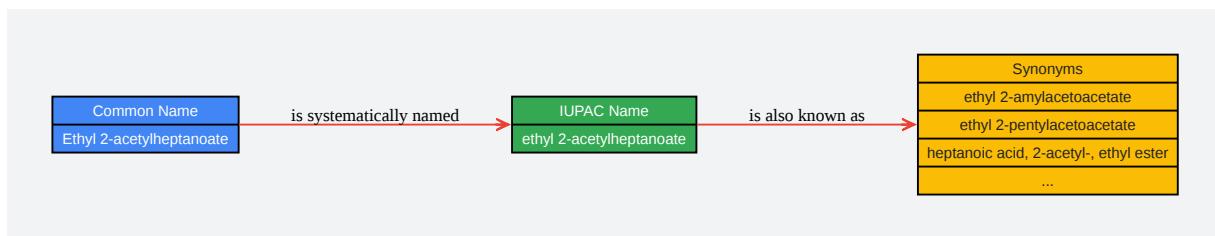
Key Identifiers:

For unambiguous identification, the following identifiers are crucial:

Identifier	Value	Source
CAS Number	24317-94-0	[1] [6]
Molecular Formula	C11H20O3	[1] [6]
Molecular Weight	200.27 g/mol	[1] [2]
InChI	InChI=1S/C11H20O3/c1-4-6-7-8-10(9(3)12)11(13)14-5-2/h10H,4-8H2,1-3H3	[1]
InChI Key	XIGZBCUFFUBWDM-UHFFFAOYSA-N	[1]
SMILES	CCCCCC(C(=O)C)C(=O)OCC	[1]
EINECS	246-157-0	[2] [4]

Logical Relationship of Nomenclature

The following diagram illustrates the relationship between the common name, the systematic IUPAC name, and various synonyms for **Ethyl 2-acetylheptanoate**.



[Click to download full resolution via product page](#)

Caption: Relationship between the common name, IUPAC name, and synonyms of **Ethyl 2-acetylheptanoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Ethyl 2-acetylheptanoate | 24317-94-0 [smolecule.com]
- 2. Heptanoic acid, 2-acetyl-, ethyl ester | C11H20O3 | CID 91162 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. ethyl 2-acetyl heptanoate, 24317-94-0 [thegoodsentscompany.com]
- 4. Ethyl 2-acetylheptanoate | lookchem [lookchem.com]
- 5. chembk.com [chembk.com]
- 6. Heptanoic acid, 2-acetyl-, ethyl ester [webbook.nist.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide on Ethyl 2-acetylheptanoate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1293883#ethyl-2-acetylheptanoate-iupac-name-and-synonyms>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com